

meconic acid vs muconic acid chemical differentiation

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Compound Focus: Meconic acid

CAS No.: 497-59-6

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Chemical Structure and Properties

The core difference lies in their chemical structures, which dictate their properties and functions.

Feature	Meconic Acid	Muconic Acid
Chemical Classification	Pyranone derivative [1]	Dicarboxylic acid [1]
IUPAC Name	3-Hydroxy-4-oxo-4H-pyran-2,6-dicarboxylic acid (<i>Not from search results</i>)	(2E,4E)-Hexa-2,4-dienedioic acid [1]
Core Structure	Heterocyclic ring (pyran) with ketone and carboxylic acid groups	Linear carbon chain with two conjugated double bonds and carboxylic acid groups at each end [1]
Isomers	Not typically discussed	Three stereoisomers: <i>cis,cis</i> ; <i>cis,trans</i> ; and <i>trans,trans</i> [1] [2]
Melting Point	~120°C (decomposes) (<i>Not from search results</i>)	~194-195°C (<i>cis,cis</i>); ~301°C (<i>trans,trans</i>) [1]

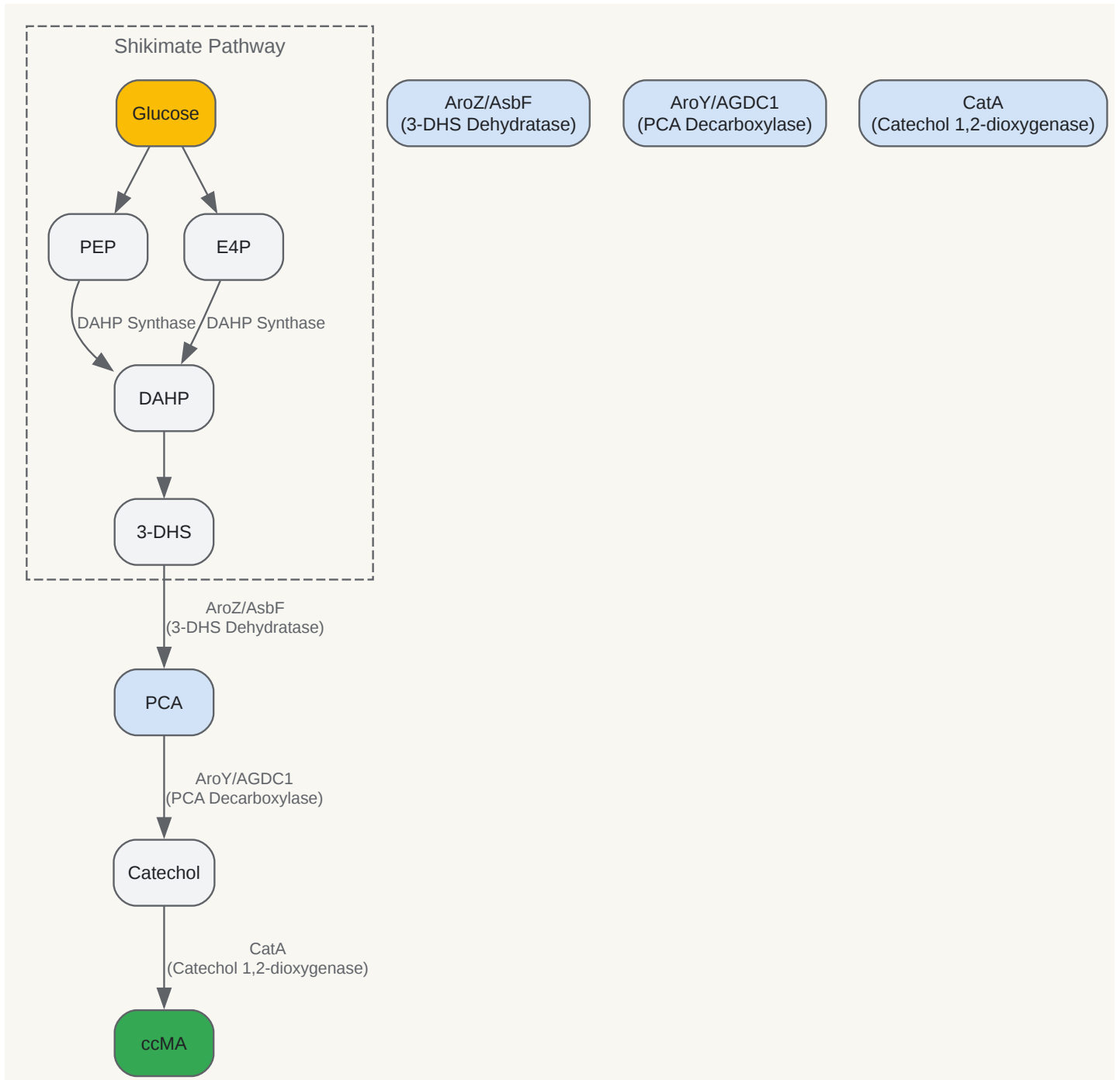
Feature	Meconic Acid	Muconic Acid
Key Chemical Feature	Gives a characteristic red color with ferric chloride salts (<i>Not from search results</i>)	Conjugated diene system; serves as a platform chemical for polymers [2] [3]

Biosynthesis and Biological Relevance

Their biological origins and roles are distinct.

Aspect	Meconic Acid	Muconic Acid
Natural Source	Primarily found in the opium poppy (<i>Papaver somniferum</i>) (<i>Not from search results</i>)	Produced by some bacteria as an intermediate in the degradation of aromatic compounds [1] [4]
Biological Role	Secondary plant metabolite; its biological function in the poppy is not fully defined (<i>Not from search results</i>)	Key intermediate in the β-ketoadipate pathway , allowing soil bacteria to metabolize aromatics from lignin [4]
Biomarker Use	Not typically used as a biomarker	<i>trans,trans</i> -isomer is a well-documented urinary biomarker for exposure to benzene [1]
Biosynthetic Pathways	Part of the alkaloid biosynthetic pathway in poppies (<i>Not from search results</i>)	Can be produced via several engineered pathways in microbes, often from the shikimate pathway [5] [6] [7]

The pathway below visualizes the primary biosynthetic route for *cis,cis*-muconic acid (ccMA) in engineered microorganisms, which leverages the native shikimate pathway for aromatic amino acid synthesis [5] [6].



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*Diagram 1: A primary biosynthetic pathway for *cis,cis*-muconic acid (ccMA) in engineered microorganisms like *E. coli* and yeast. It converts the shikimate pathway intermediate 3-Dehydroshikimate (3-DHS) into*

ccMA via Protocatechuic Acid (PCA) and Catechol, using heterologous enzymes [5] [6].

Industrial Applications and Production

Muconic acid has garnered significant industrial interest as a **platform chemical**, whereas **meconic acid's** applications are more niche.

Area	Meconic Acid	Muconic Acid
Primary Applications	Historical use in analytical chemistry for opium detection (<i>Not from search results</i>)	Platform chemical for synthesizing adipic acid (nylon-6,6), terephthalic acid (PET), and caprolactam [8] [2] [3]

| **Production Methods** | Extraction from opium poppy (*Not from search results*) | 1. **Bioproduction:** Engineered microbes (E. coli, yeast, Pseudomonas) using glucose[xanthan gum?], xylose, or lignin-derived aromatics [8] [5] [4]. 2. **Chemical Synthesis:** e.g., Ozonation of catechol [9] | | **Market Context** | Specialized, low-volume chemical (*Not from search results*) | Growing market; projected to rise from ~USD 111 million (2023) to ~USD 180 million by 2030 [9] |

Experimental Differentiation Protocols

Here are key experimental methods to distinguish between these two acids in a laboratory setting.

Thin-Layer Chromatography (TLC) with Color Development

This is a quick method to differentiate the compounds based on their migration and color reaction.

Step	Protocol
1. Sample Application	Spot test solutions of meconic acid, muconic acid, and unknowns on a silica gel TLC plate.

Step	Protocol
2. Chromatography	Develop the plate in a suitable solvent system (e.g., n-butanol, acetic acid, water mixture).

| 3. Color Development | a) **UV Visualization:** Observe under UV light (254 nm). Both may appear as dark spots. b) **Ferric Chloride Spray:** Lightly spray the dried plate with a 1% FeCl₃ solution. **Meconic acid** will show a characteristic **red color**, while muconic acid will not produce this specific reaction. |

High-Performance Liquid Chromatography (HPLC)

HPLC provides a precise method for separation and quantification based on their different polarities and retention times.

Parameter	Typical Setup
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μm)
Mobile Phase	Gradient of solvent A (Water + 0.1% Formic Acid) and solvent B (Acetonitrile + 0.1% Formic Acid).
Flow Rate	1.0 mL/min
Detection	UV-Vis/PDA Detector: Monitor at multiple wavelengths. Muconic acid can be detected at 260 nm [5]. Meconic acid has a distinct UV spectrum with a λ_{max} around 270-290 nm.
Analysis	Compare retention times and UV spectra of unknowns against authentic standards.

Key Insights for Researchers

- **For Muconic Acid Research:** The field is highly active in **metabolic engineering** and **downstream processing**. Focus is on optimizing microbial strains for higher titer, yield, and productivity from mixed sugars or lignin-derived aromatics [4] [7]. A major challenge is the efficient and cost-effective extraction of muconic acid from fermentation broths [2].

- **For Analytical Differentiation:** The **Ferric Chloride test** is a simple, classic method to presumptively identify **meconic acid**. For definitive separation and quantification, **HPLC with PDA detection** is the recommended standard, as it can differentiate based on both retention time and UV spectral data.

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